

beta-Endosulfan chemical structure and properties

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Compound of Interest

Compound Name: *beta-Endosulfan*

Cat. No.: *B125217*

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An In-Depth Technical Guide to beta-Endosulfan

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, toxicological pathways, environmental fate, and analytical protocols for **beta-endosulfan**.

Introduction and Chemical Identity

Endosulfan is a broad-spectrum organochlorine insecticide and acaricide.^[1] Technical-grade endosulfan is a mixture of two stereoisomers, alpha (α) and beta (β), in an approximate 7:3 ratio.^{[2][3]} The beta-isomer is generally more persistent in the environment than the alpha-isomer.^[4] Due to its acute toxicity, potential for bioaccumulation, and role as an endocrine disruptor, the use of endosulfan has been banned or restricted in numerous countries under the Stockholm Convention.^[3] This document focuses specifically on the beta-isomer of endosulfan.

Table 1: Chemical Identifiers for **beta-Endosulfan**

Identifier	Value	Reference
IUPAC Name	(1S,2S,8R,9R)-1,9,10,11,12,12-hexachloro-4,6-dioxo-5λ ⁴ -thiatricyclo[7.2.1.0 ^{2,8}]dodec-10-ene 5-oxide	[5]
CAS Number	33213-65-9	[1][5][6]
Molecular Formula	C ₉ H ₆ Cl ₆ O ₃ S	[1][5][6]
Synonyms	Endosulfan II, Endosulfan B, β-Thiodan	[1][6]

Chemical Structure

Beta-endosulfan is a stereoisomer of endosulfan, a derivative of hexachlorocyclopentadiene. The α and β isomers are configurational isomers that arise from the pyramidal stereochemistry of the tetravalent sulfur atom.[3] The β-isomer can slowly and irreversibly convert to the more thermodynamically stable α-form.[3]



2D Structure of beta-Endosulfan **Figure 1.** 2D Chemical Structure of **beta-Endosulfan**.

Physicochemical Properties

The physicochemical properties of **beta-endosulfan** govern its environmental transport, fate, and bioavailability. Key quantitative data are summarized in the table below.

Table 2: Physicochemical Properties of **beta-Endosulfan**

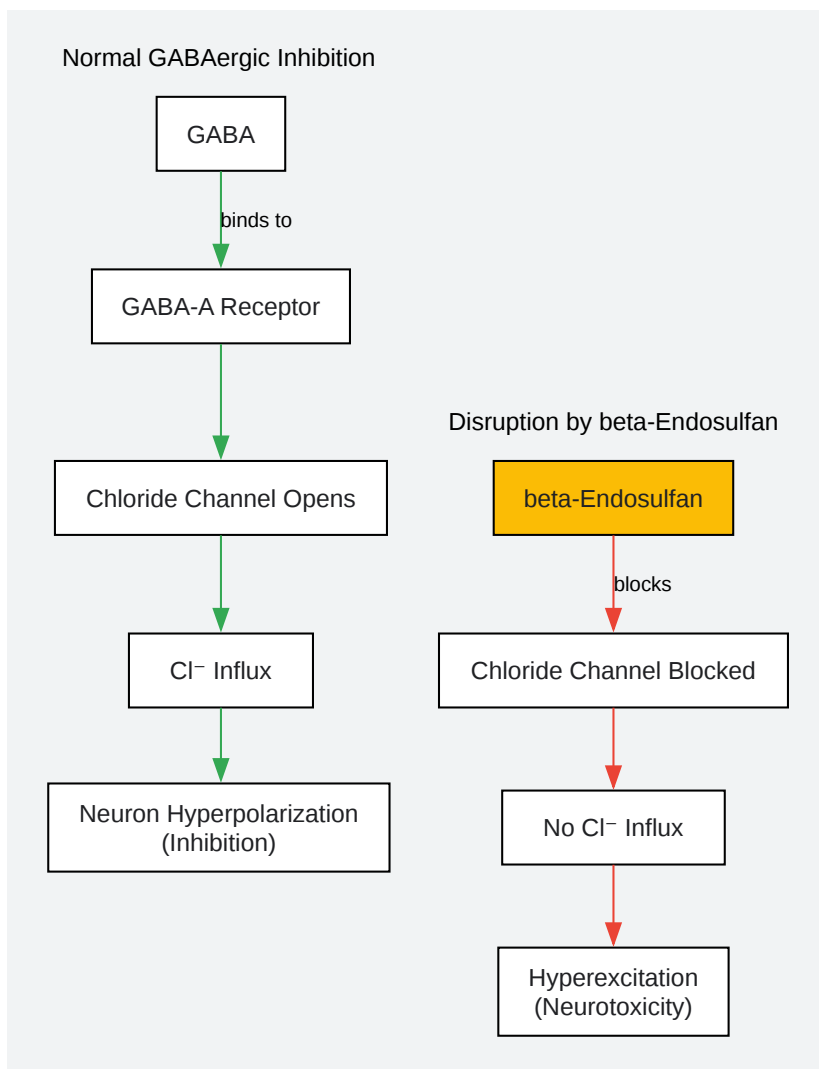
Property	Value	Conditions	Reference
Molecular Weight	406.9 g/mol	[5]	
Physical State	Brown or colorless crystalline solid	Standard Temperature and Pressure	[1][7]
Melting Point	208-210 °C	[1]	
Boiling Point	449.7 ± 45.0 °C	Predicted	[8]
Water Solubility	0.28 - 0.33 mg/L	22-25 °C	[7][8]
Vapor Pressure	1 x 10 ⁻⁵ mmHg	25 °C	[9]
Octanol-Water Partition Coefficient (log K _{ow})	3.62 - 4.34	[9]	
Henry's Law Constant	6.5 x 10 ⁻⁵ atm·m ³ /mol	20 °C	[9]

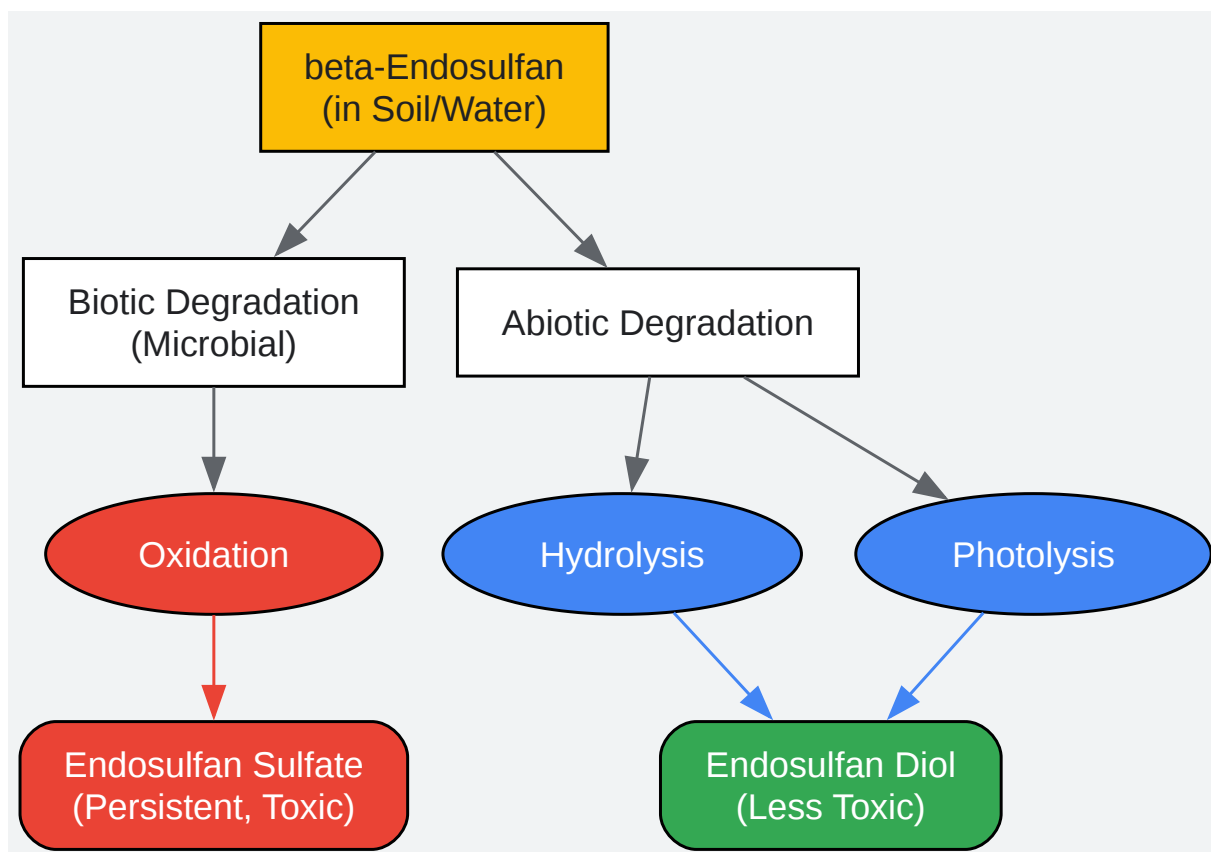
Toxicology and Mechanism of Action

The primary mechanism of endosulfan's neurotoxicity in both insects and mammals is the antagonism of the gamma-aminobutyric acid (GABA) receptor.[1][3] It acts as a noncompetitive blocker of the GABA-gated chloride channels.[10][11]

Mechanism of Action:

- The neurotransmitter GABA binds to the GABA-A receptor, a ligand-gated ion channel.
- This binding event opens the receptor's integral chloride (Cl⁻) channel.
- The influx of Cl⁻ ions into the neuron causes hyperpolarization of the cell membrane, leading to an inhibitory effect and a reduction in nerve impulse propagation.
- **Beta-endosulfan** binds to a site within the chloride channel pore, physically blocking the flow of ions.[11]
- This blockage prevents GABA-induced hyperpolarization, leading to uncontrolled nerve impulses, hyperexcitation of the central nervous system, and seizures.[1][11]





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